

# Application Notes and Protocols for N-(2-Amino-phenyl)-nicotinamide

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## Compound of Interest

Compound Name: *N*-(2-Amino-phenyl)-nicotinamide

Cat. No.: B1227351

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## Introduction

**N-(2-Amino-phenyl)-nicotinamide** is an aromatic amide that serves as a valuable building block in synthetic organic chemistry.[2] Its structure, incorporating a nicotinamide moiety and a 2-aminophenyl group, makes it a precursor for the synthesis of more complex molecules, including those with potential biological activities. Derivatives of this compound have been investigated for various applications, including their potential as kinase inhibitors and for their cytotoxic effects on multidrug-resistant cells.[3]

This document provides essential information for the safe handling, storage, and use of **N-(2-Amino-phenyl)-nicotinamide** in a laboratory setting. It includes safety protocols, physical and chemical properties, and a representative experimental protocol.

## Safety and Handling

Due to the lack of a comprehensive toxicological profile for **N-(2-Amino-phenyl)-nicotinamide**, it should be handled with caution, assuming it may be hazardous.[4] The safety precautions outlined below are based on the properties of structurally related compounds, such as nicotinamide and aromatic amines.

## Hazard Identification

While specific GHS classifications for **N-(2-Amino-phenyl)-nicotinamide** are not readily available, related compounds like nicotinamide are known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).<sup>[5][6]</sup> Aromatic amines are a class of compounds that can have varying degrees of toxicity. Therefore, it is prudent to handle this compound with care.

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial when handling this compound:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<sup>[4][7]</sup>
- **Hand Protection:** Wear compatible chemical-resistant gloves (e.g., Nitrile gloves) to prevent skin exposure.<sup>[4][6]</sup>
- **Skin and Body Protection:** Wear appropriate protective clothing to prevent skin exposure.<sup>[4][7]</sup> A lab coat is mandatory.
- **Respiratory Protection:** If working with the powder outside of a fume hood or if dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.<sup>[4][7]</sup>

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that a safety shower and eyewash station are readily accessible.<sup>[4][6]</sup>

## First Aid Measures

- **If Inhaled:** Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.<sup>[7]</sup>
- **In Case of Skin Contact:** Immediately wash skin with plenty of soap and water for at least 15 minutes.<sup>[4]</sup> Remove contaminated clothing.

- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart.[\[4\]](#) Consult an ophthalmologist.[\[4\]](#)
- If Swallowed: Wash out mouth with water provided the person is conscious. Do NOT induce vomiting. Get medical attention.[\[4\]](#)[\[7\]](#)

## Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.[\[4\]](#) It is incompatible with strong oxidizing agents.[\[8\]](#)
- Disposal: Disposal must be made according to official regulations. Do not allow the product to reach the sewage system.[\[5\]](#)

## Physicochemical Data

The following table summarizes the key physical and chemical properties of **N-(2-Amino-phenyl)-nicotinamide**.

Property	Value	Source
CAS Number	436089-31-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>11</sub> N <sub>3</sub> O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	213.24 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Solid (form may vary)	General
IUPAC Name	N-(2-aminophenyl)pyridine-3-carboxamide	<a href="#">[2]</a>

## Experimental Protocols

**N-(2-Amino-phenyl)-nicotinamide** is often used as an intermediate in multi-step syntheses. Below is a general protocol for its use in an acylation reaction, a common application for such a molecule. This protocol is adapted from procedures for the synthesis of related N-phenyl nicotinamide derivatives.[\[9\]](#)[\[10\]](#)

## General Protocol for Acylation Reaction

This protocol describes the reaction of an acyl chloride with **N-(2-Amino-phenyl)-nicotinamide** to form a more complex amide.

Materials:

- **N-(2-Amino-phenyl)-nicotinamide**
- Acyl chloride (e.g., benzoyl chloride)
- Anhydrous solvent (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF))
- Base (e.g., Triethylamine, Pyridine)
- Argon or Nitrogen for inert atmosphere
- Standard laboratory glassware (round-bottom flask, dropping funnel, etc.)
- Magnetic stirrer
- Thin Layer Chromatography (TLC) supplies for reaction monitoring

Procedure:

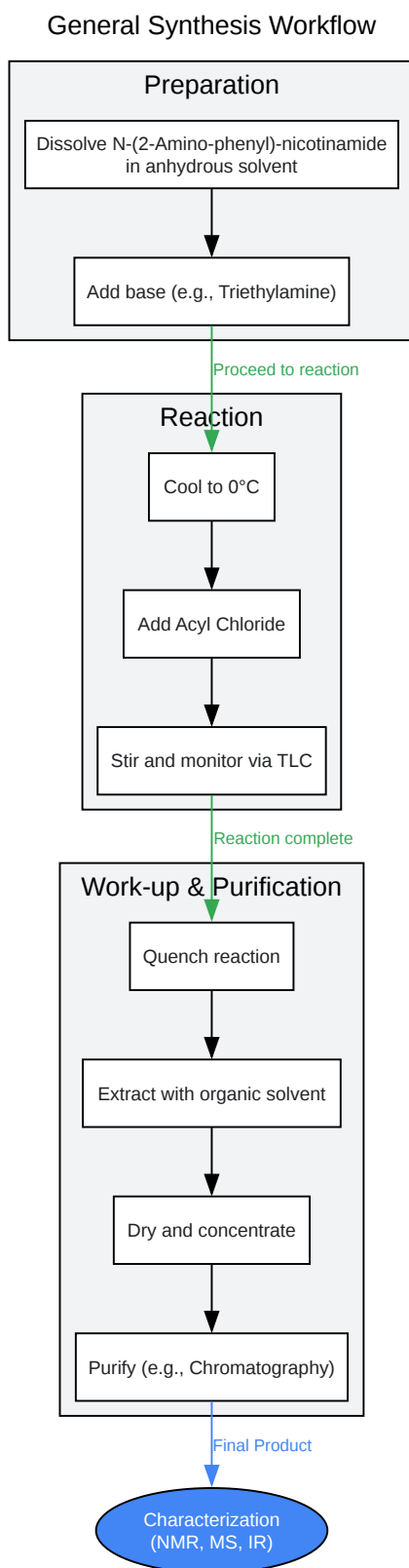
- **Preparation:** In a flame-dried round-bottom flask under an inert atmosphere (Argon or Nitrogen), dissolve **N-(2-Amino-phenyl)-nicotinamide** in the anhydrous solvent.
- **Cooling:** Cool the solution to 0 °C using an ice bath.
- **Base Addition:** Add the base (e.g., triethylamine) to the solution while stirring.
- **Acyl Chloride Addition:** Slowly add the acyl chloride, dissolved in a small amount of the anhydrous solvent, to the reaction mixture dropwise.
- **Reaction:** Allow the reaction to stir at 0 °C for 1-2 hours, then warm to room temperature and stir for an additional 6-24 hours.
- **Monitoring:** Monitor the progress of the reaction by TLC.

- **Work-up:** Once the reaction is complete, quench the reaction by adding water or a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., DCM or ethyl acetate).
- **Washing:** Wash the combined organic layers with brine, then dry over anhydrous sodium sulfate.
- **Purification:** Filter the solution and concentrate it under reduced pressure. Purify the crude product by column chromatography or recrystallization.
- **Characterization:** Characterize the final product using techniques such as NMR, Mass Spectrometry, and IR spectroscopy.

## Visualizations

### Experimental Workflow

The following diagram illustrates the general workflow for the synthesis protocol described above.

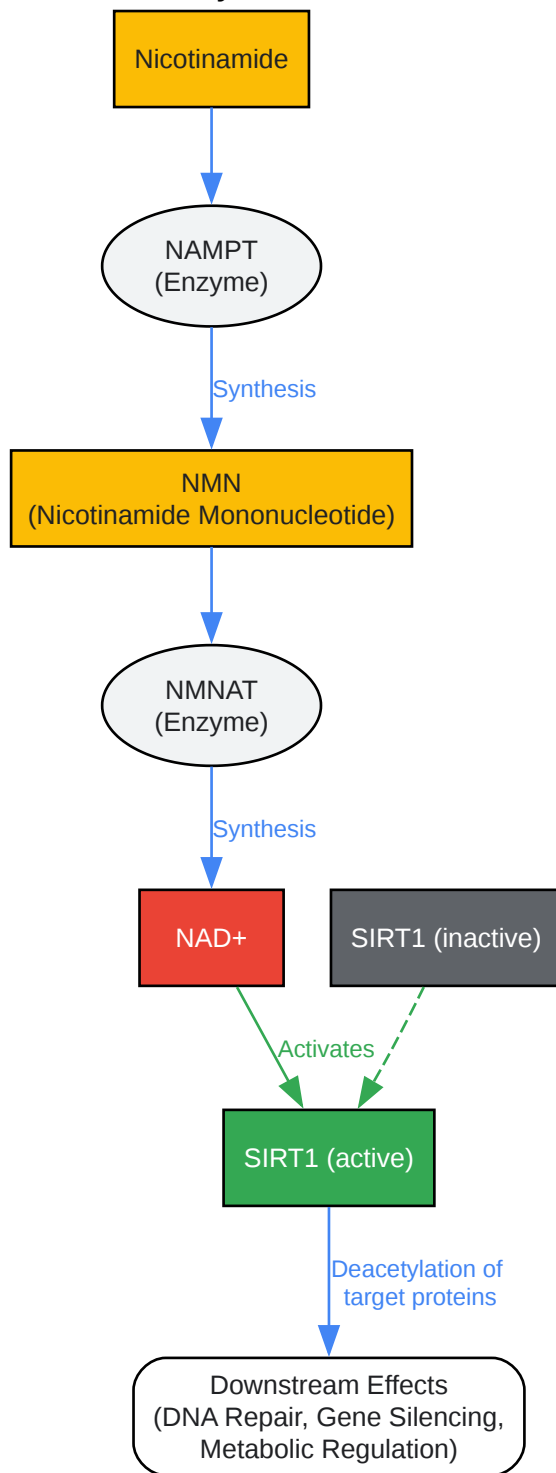


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Caption: General workflow for an acylation reaction using **N-(2-Amino-phenyl)-nicotinamide**.

## Relevant Signaling Pathway

Nicotinamide, a core component of the title compound, is a precursor to nicotinamide adenine dinucleotide (NAD<sup>+</sup>), a critical coenzyme in cellular metabolism and signaling.<sup>[11][12]</sup> NAD<sup>+</sup> is essential for the activity of sirtuins (e.g., SIRT1), which are protein deacetylases involved in DNA repair, stress resistance, and metabolic regulation.<sup>[13]</sup> This pathway is often relevant in the context of drug development for neurodegenerative diseases and cancer.<sup>[13]</sup>

Simplified NAD<sup>+</sup> Biosynthesis and SIRT1 Activation[Click to download full resolution via product page](#)

Caption: The NAD<sup>+</sup> salvage pathway, where nicotinamide is converted to NAD<sup>+</sup>, activating SIRT1.



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